

# Application Note: Spectrophotometric Determination of Sulfadoxine in Pharmaceutical Formulations

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## Compound of Interest

Compound Name: Sulfadoxine D3

Cat. No.: B1401504

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## Introduction

Sulfadoxine is a long-acting sulfonamide antimicrobial agent primarily used in combination with pyrimethamine for the treatment and prophylaxis of malaria. It functions by inhibiting the synthesis of dihydrofolic acid in parasites. The quality control of pharmaceutical formulations containing sulfadoxine is crucial to ensure their safety and efficacy. This application note details a simple, rapid, and cost-effective spectrophotometric method for the quantitative determination of sulfadoxine in tablet dosage forms. The described protocol is based on the formation of a colored azo dye, a principle widely used for the analysis of sulfonamides.

## Principle

The method involves the diazotization of the primary aromatic amine group of sulfadoxine with sodium nitrite in an acidic medium (hydrochloric acid) at a low temperature (0-5°C) to form a diazonium salt. This salt is then coupled with a suitable aromatic compound, such as 4-methoxyphenol, in an alkaline medium to produce a stable and intensely colored azo dye. The absorbance of the resulting solution is measured at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), and the concentration of sulfadoxine is determined from a calibration curve.

## Quantitative Data Summary

Several spectrophotometric methods have been developed for the determination of sulfadoxine. The following tables summarize the key analytical parameters from different studies, providing a comparative overview.

Table 1: Summary of Spectrophotometric Methods for Sulfadoxine Determination

Method	Reagents	$\lambda_{\text{max}}$ (nm)	Linearity Range ( $\mu\text{g/mL}$ )	Correlation Coefficient ( $r^2$ )
Diazotization & Coupling with 4-methoxyphenol[1][2]	$\text{NaNO}_2$ , HCl, 4-methoxyphenol, NaOH	495	0.25 - 60	0.9996
Cloud Point Extraction after Diazotization[1][2]	$\text{NaNO}_2$ , HCl, 4-methoxyphenol, Triton X-114	500	0.25 - 6	0.9998
Complexation with Chloranilic Acid[3]	Chloranilic Acid	500	Linear at 0.020 mg/mL	Not Specified
Ion-Association with Methylene Blue[4][5]	Methylene Blue	465 and 496	10 - 50	0.9994
Dual Wavelength Spectrophotometry[6][7]	Not Applicable (Direct Measurement)	274.2 and 291.6	Not Specified	Not Specified

Table 2: Analytical Performance Characteristics

Method	Limit of Detection (LOD)	Limit of Quantitation (LOQ)	Molar Absorptivity ( $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ )	Recovery (%)
Diazotization & Coupling with 4-methoxyphenol[1][2]	0.157 $\mu\text{g/mL}$	Not Specified	$0.589 \times 10^4$	Not Specified
Cloud Point Extraction after Diazotization[1][2]	0.023 $\mu\text{g/mL}$	Not Specified	$0.877 \times 10^5$	Not Specified
Complexation with Chloranilic Acid[3]	0.010 $\text{mg/mL}$	Not Specified	Not Specified	94.79 - 98.04
Ion-Association with Methylene Blue[4][5]	Not Specified	Not Specified	Not Specified	Not Specified
Dual Wavelength Spectrophotometry[6][7]	Not Specified	Not Specified	Not Specified	Not Specified

## Experimental Protocol: Diazotization and Coupling Method

This protocol provides a step-by-step procedure for the determination of sulfadoxine in pharmaceutical tablets based on the diazotization reaction.[1][2]

### Materials and Reagents

- Sulfadoxine reference standard
- Sulfadoxine tablets
- Hydrochloric Acid (HCl), 1:1 solution

- Sodium Nitrite ( $\text{NaNO}_2$ ), 1% (w/v) solution, freshly prepared
- 4-Methoxyphenol, 1000  $\mu\text{g/mL}$  solution
- Sodium Hydroxide ( $\text{NaOH}$ ), 25% (w/v) solution
- Distilled or deionized water
- Volumetric flasks (25 mL, 100 mL)
- Pipettes
- UV-Visible Spectrophotometer
- Ice bath

## Preparation of Standard Stock Solution

- Accurately weigh 10 mg of sulfadoxine reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve the standard in a small amount of distilled water and then make up the volume to 100 mL with distilled water to obtain a stock solution of 100  $\mu\text{g/mL}$ .

## Preparation of Calibration Curve

- Pipette aliquots of the standard stock solution (ranging from 0.25 to 6.0 mL) into a series of 25 mL volumetric flasks to obtain final concentrations in the range of 1 to 24  $\mu\text{g/mL}$ .
- Place the flasks in an ice bath (0-5°C).
- To each flask, add 0.75 mL of (1:1) HCl.
- Gradually add 0.5 mL of 1%  $\text{NaNO}_2$  solution to each flask, mix well, and allow to stand for 10 minutes for complete diazotization.
- Add 1 mL of 1000  $\mu\text{g/mL}$  4-methoxyphenol solution.
- Add 2 mL of 25%  $\text{NaOH}$  solution to make the medium alkaline.

- Dilute to the mark with distilled water. A reddish-orange color will develop.
- Measure the absorbance of each solution at 495 nm against a reagent blank prepared in the same manner but without the sulfadoxine standard.
- Plot a graph of absorbance versus concentration to obtain the calibration curve.

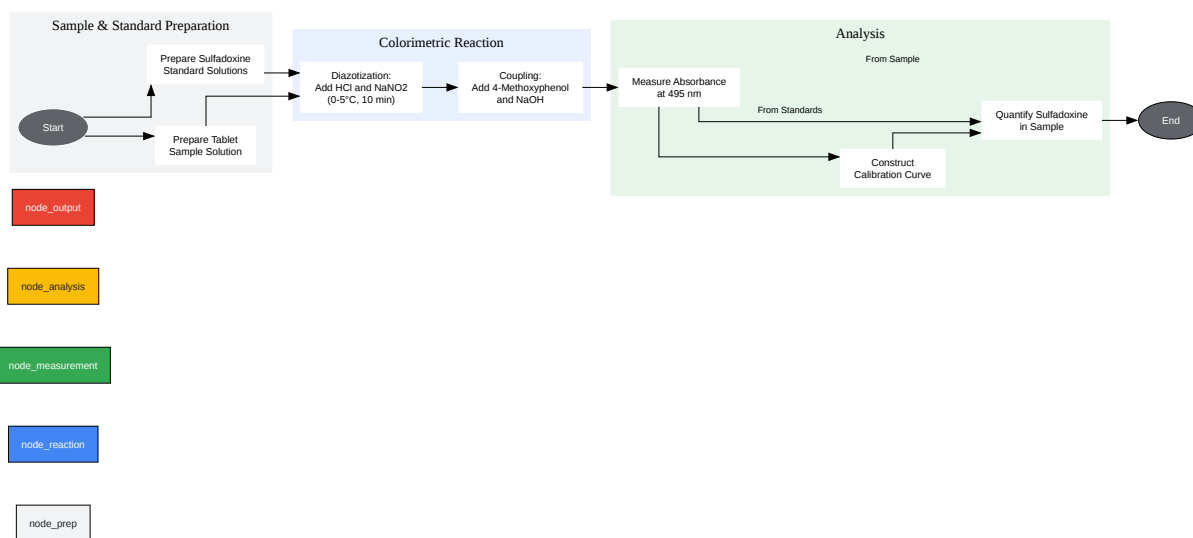
## Preparation of Sample Solution

- Weigh and finely powder 20 sulfadoxine tablets.
- Accurately weigh a quantity of the powdered tablets equivalent to 10 mg of sulfadoxine and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of distilled water and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Make up the volume to 100 mL with distilled water and mix well.
- Filter the solution through a suitable filter paper.
- Dilute a suitable aliquot of the filtrate with distilled water to obtain a final concentration within the linearity range of the calibration curve.

## Assay of Tablet Formulation

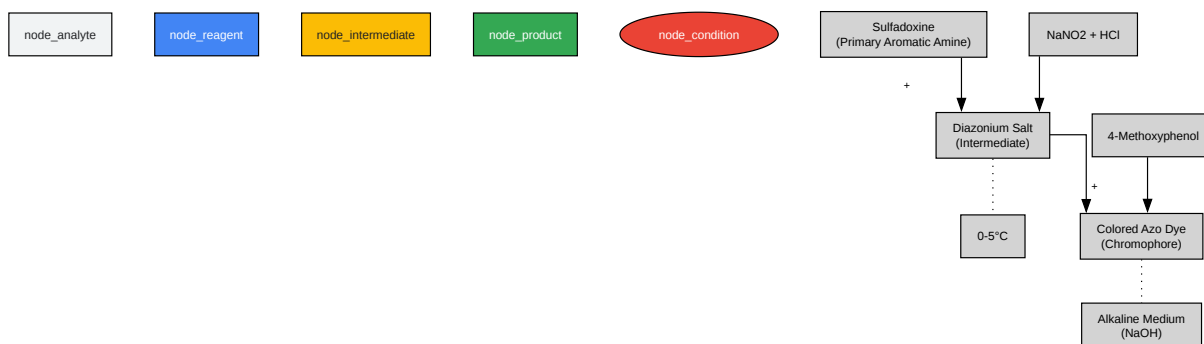
- Take an appropriate volume of the prepared sample solution in a 25 mL volumetric flask.
- Follow the same procedure as described for the calibration curve (from step 2 onwards).
- Measure the absorbance of the final solution at 495 nm against the reagent blank.
- Determine the concentration of sulfadoxine in the sample solution from the calibration curve.
- Calculate the amount of sulfadoxine per tablet.

## Diagrams



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Caption: Experimental workflow for the spectrophotometric determination of sulfadoxine.



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Caption: Chemical principle of the diazotization-coupling reaction for sulfadoxine analysis.

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